

Personal protective equipment for handling 2,3-Difluoro-4-hydroxybenzonitrile

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Compound of Interest

Compound Name: 2,3-Difluoro-4-hydroxybenzonitrile

Cat. No.: B167122

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Essential Safety and Handling Guide: 2,3-Difluoro-4-hydroxybenzonitrile

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3-Difluoro-4-hydroxybenzonitrile** (CAS No: 126162-38-7). The following procedures are designed to ensure safe laboratory operations and minimize exposure risks.

Hazard Identification and Classification

2,3-Difluoro-4-hydroxybenzonitrile is a chemical compound that requires careful handling due to its potential health effects. It is classified as hazardous under the Globally Harmonized System (GHS).^[1] Key hazards include being harmful if swallowed, causing skin irritation, causing serious eye damage, and potentially causing respiratory irritation.^{[1][2]}

Table 1: GHS Hazard Classification for **2,3-Difluoro-4-hydroxybenzonitrile**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation[1][2]
Hazardous to the aquatic environment, acute hazard	Category 3	H402: Harmful to aquatic life

Personal Protective Equipment (PPE)

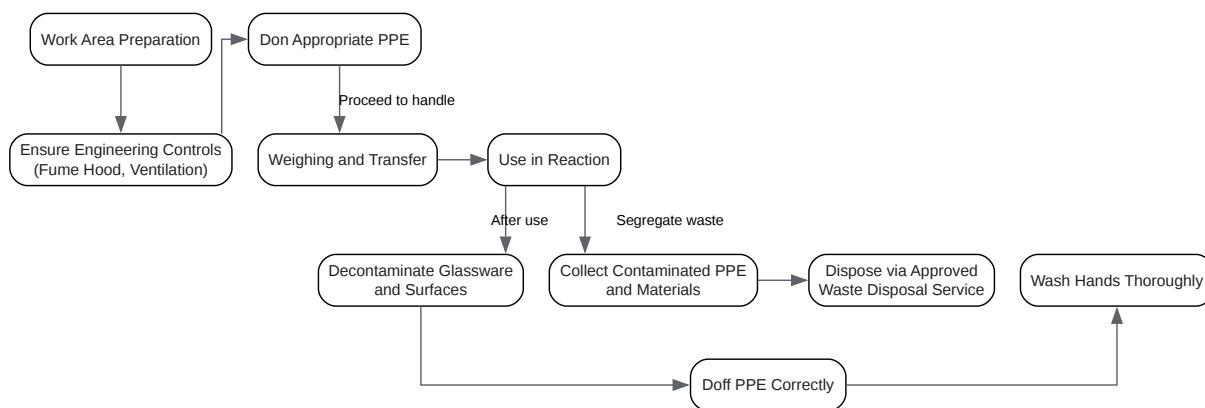
Appropriate PPE must be worn at all times when handling **2,3-Difluoro-4-hydroxybenzonitrile** to prevent contact and inhalation.[1] Engineering controls, such as fume hoods, should be the primary method of exposure control.

Table 2: Recommended Personal Protective Equipment

Body Part	PPE Recommendation	Standard/Specification
Respiratory	Air-purifying respirator (if ventilation is inadequate).[1]	NIOSH (US) approved[3]
Hands	Chemical-resistant protective gloves.	29 CFR 1910.138[1]
Eyes/Face	Chemical safety goggles and/or a face shield.	29 CFR 1910.133[1]
Skin/Body	Protective clothing, lab coat.	Wear suitable protective clothing[1]
Feet	Safety shoes.	29 CFR 1910.136[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and environmental protection. The following workflow outlines the key steps from preparation to waste disposal.



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Caption: Workflow for handling **2,3-Difluoro-4-hydroxybenzonitrile**.

Step-by-Step Handling Protocol

- Preparation and Engineering Controls:
 - Always handle this chemical within a certified chemical fume hood.^[1]
 - Ensure that emergency eye wash fountains and safety showers are readily accessible in the immediate vicinity of potential exposure.^[1]
 - Before handling, put on all required PPE as specified in Table 2.
- Handling the Chemical:

- Avoid breathing any dust, mist, or spray generated from the substance.[\[1\]](#)
- Prevent all contact with skin and eyes.[\[1\]](#)
- When using the product, do not eat, drink, or smoke.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Avoid release to the environment.
- Storage:
 - Store in a locked, dry, cool, and well-ventilated area.[\[1\]](#)
 - Keep the substance away from strong oxidizing agents and sources of heat or flame.[\[1\]](#)

First Aid Measures

Immediate action is required in case of exposure.

Table 3: First Aid Procedures

Exposure Route	Action
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice. [1]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing and call a physician immediately. [1]
Ingestion	Rinse mouth with water. Call a POISON CENTER or doctor immediately if you feel unwell. Never give anything by mouth to an unconscious person. [1]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure safety.

- Waste Collection:
 - All waste materials, including empty containers, contaminated PPE, and surplus chemicals, must be collected in suitable, labeled containers.[\[4\]](#)
- Disposal Method:
 - Dispose of the chemical and its container through a licensed and approved waste disposal plant.[\[1\]](#)
 - One recommended method is to use an authorized incinerator equipped with an afterburner and a flue gas scrubber.[\[1\]](#)
 - Do not allow the product to enter drains or waterways.

- Handle uncleaned containers as you would the product itself.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,3-Difluoro-4-hydroxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167122#personal-protective-equipment-for-handling-2-3-difluoro-4-hydroxybenzonitrile]

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